

2-Benzylaminopyridine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Benzylaminopyridine

Cat. No.: B160635

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An In-depth Technical Guide to 2-Benzylaminopyridine

This technical guide provides a comprehensive overview of **2-Benzylaminopyridine**, a versatile pyridine derivative with significant applications in medicinal chemistry and organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research, offering detailed information on its properties, synthesis, and key applications.

Core Physicochemical Properties

2-Benzylaminopyridine, also known as N-benzylpyridin-2-amine, is a solid organic compound at room temperature. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Reference
CAS Number	6935-27-9	[1]
Molecular Formula	C ₁₂ H ₁₂ N ₂	[2]
Molecular Weight	184.24 g/mol	[2]
Appearance	Colorless solid	[3]
Melting Point	95-96 °C	[3]
IUPAC Name	N-benzylpyridin-2-amine	[2]

Synthesis of 2-Benzylaminopyridine: Experimental Protocols

Several methods have been established for the synthesis of **2-Benzylaminopyridine**. Below are detailed protocols for two common synthetic routes.

Protocol 1: Condensation of 2-Aminopyridine with Benzyl Alcohol

This method involves the direct condensation of 2-aminopyridine with benzyl alcohol in the presence of a base.

Materials:

- 2-Aminopyridine
- Benzyl alcohol
- 85% Potassium hydroxide (KOH)
- Water
- Isopropyl alcohol (for recrystallization)

Procedure:

- Charge a 500-mL Claisen flask with 94 g (1.0 mole) of 2-aminopyridine, 150 g (1.4 moles) of benzyl alcohol, and 9 g of 85% potassium hydroxide.[3]
- Heat the mixture to boiling. The temperature will gradually rise from 182°C to 250°C over a 30-minute period, during which water will distill off.[3]
- Maintain the reaction mixture at 250°C for an additional 3 minutes and then allow it to cool. [3]
- Once cooled to approximately 100°C, pour the residual product into 250 mL of water.[3]
- Crush the resulting crystallized solid and collect it using a Büchner funnel.
- Wash the collected solid thoroughly with water.[3]
- After drying, a yield of 180-183 g (98-99%) of **2-benzylaminopyridine** with a melting point of 95–96°C is typically obtained.[3]
- For further purification, the product can be recrystallized from isopropyl alcohol.[3]

Protocol 2: Reaction of 2-Chloropyridine with Benzylamine

This alternative synthesis involves the nucleophilic substitution of the chlorine atom in 2-chloropyridine with benzylamine.

Materials:

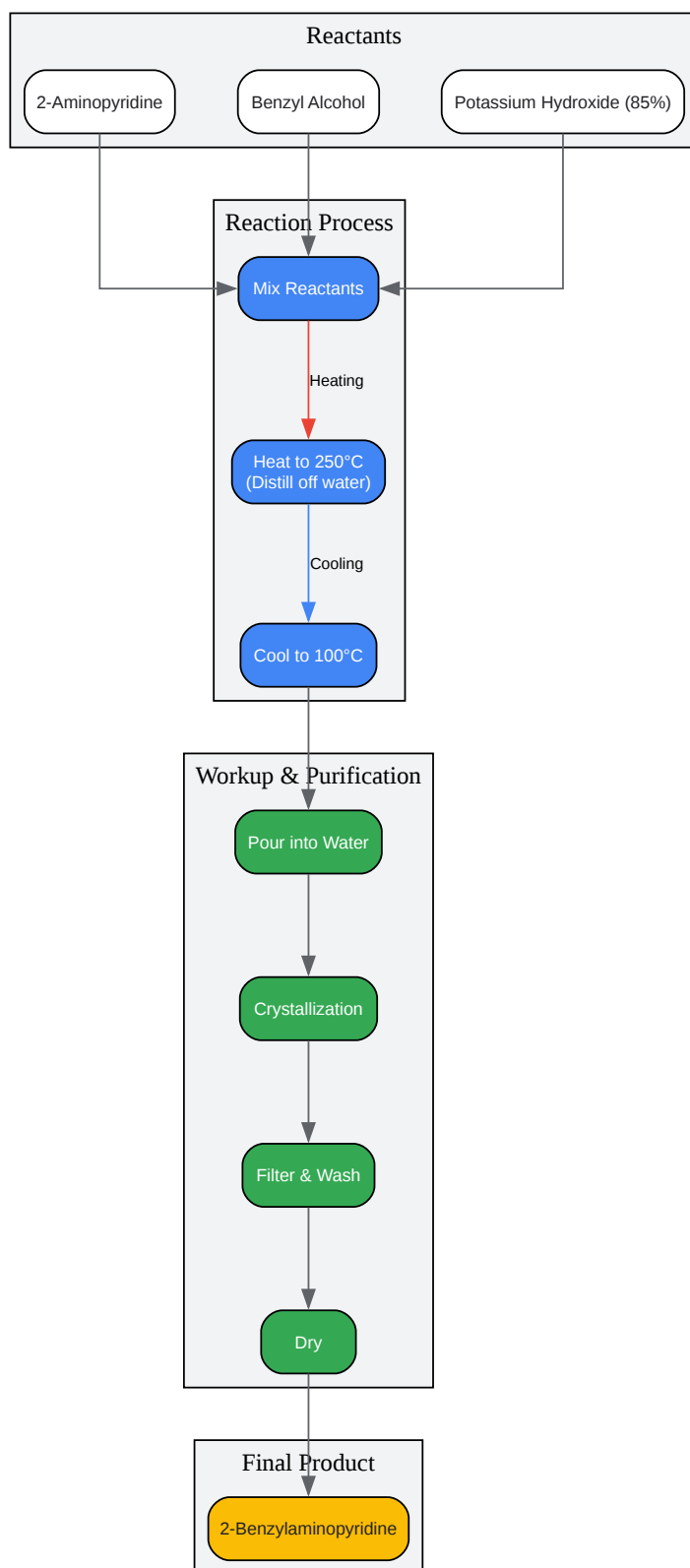
- 2-Chloropyridine
- Benzylamine
- Potassium carbonate (or another suitable acid binding agent)
- Toluene (or another suitable organic solvent)

Procedure:

- In a suitable reaction vessel, combine 2-chloropyridine and benzylamine.
- Add an appropriate amount of an acid binding agent, such as potassium carbonate.[4]
- Dissolve the mixture in a suitable organic solvent, for instance, toluene.[4]
- The reaction mixture is then typically heated under reflux until the reaction is complete, which can be monitored by techniques such as thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is worked up by washing with water and evaporating the organic solvent to yield **2-benzylaminopyridine**.

Synthetic Workflow Visualization

The following diagram illustrates the key steps in the synthesis of **2-Benzylaminopyridine** from 2-aminopyridine and benzyl alcohol.



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Caption: Workflow for the synthesis of **2-Benzylaminopyridine**.

Applications and Biological Context

2-Benzylaminopyridine serves as a valuable building block and ligand in various chemical and pharmaceutical applications.

Role in Organic Synthesis

In the realm of organic synthetic chemistry, **2-benzylaminopyridine** is utilized as an effective ligand. It can coordinate with metal ions to form stable complexes that demonstrate excellent performance in catalytic reactions.^[4] These complexes are instrumental in promoting a range of organic synthesis reactions, including the formation of carbon-carbon and carbon-heteroatom bonds, thereby enhancing reaction selectivity and yield.^[4]

Medicinal Chemistry and Drug Development

The pyridine nucleus is a "privileged structure" in medicinal chemistry due to its presence in numerous bioactive compounds. 2-Aminopyridine derivatives, including **2-benzylaminopyridine**, are recognized as important precursors for the synthesis of a wide array of heterocyclic compounds with diverse biological activities.^[5]

While specific signaling pathways for **2-benzylaminopyridine** are not extensively detailed in the literature, related pyridine-containing compounds have shown a broad spectrum of therapeutic properties, such as:

- **Antimicrobial and Antiviral Activities:** Pyridine derivatives are a significant class of compounds investigated for their potential to combat various pathogens.^[6]
- **Anti-inflammatory Properties:** Research into pyrimidine derivatives, which share structural similarities, has indicated their potential as anti-inflammatory agents.^[7]
- **Neuroprotective Effects:** Novel N-benzyl-pyridine-2-one derivatives, structurally related to **2-benzylaminopyridine**, have been shown to have memory-ameliorating effects in preclinical models of cognitive deficit, suggesting potential applications in neurodegenerative diseases.^[8]

For instance, certain derivatives of 2-aminopyridine have demonstrated antibacterial activity against both Gram-positive and Gram-negative bacteria.^[9] The versatility of the 2-

aminopyridine scaffold allows for the generation of large libraries of compounds for screening against various biological targets.

In conclusion, **2-Benzylaminopyridine** is a compound of significant interest due to its straightforward synthesis and its utility as a precursor and ligand. Its structural motif is central to many biologically active molecules, underscoring its importance for further research and development in medicinal chemistry and materials science.

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- To cite this document: BenchChem. [2-Benzylaminopyridine CAS number and molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b160635#2-benzylaminopyridine-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b160635#2-benzylaminopyridine-cas-number-and-molecular-weight)

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